

3,4-Dibromohexane byproducts identification characterization

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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3,4-Dibromohexane: Basic Properties and Safety

The table below summarizes the key chemical and physical properties of **3,4-dibromohexane** that are available from the search results.

Property	Value
CAS Number	16230-28-7 [1] [2] [3]
Molecular Formula	C ₆ H ₁₂ Br ₂ [1] [2] [3]
Molecular Weight	243.967 g/mol [2]
Density	1.594 g/mL at 25°C [2]
Boiling Point	39°C at 0.8 mmHg [2]
Refractive Index	n ²⁰ /D 1.507 [2]
Flash Point	>230 °F (>110 °C) [2]

Safety Information [2]:

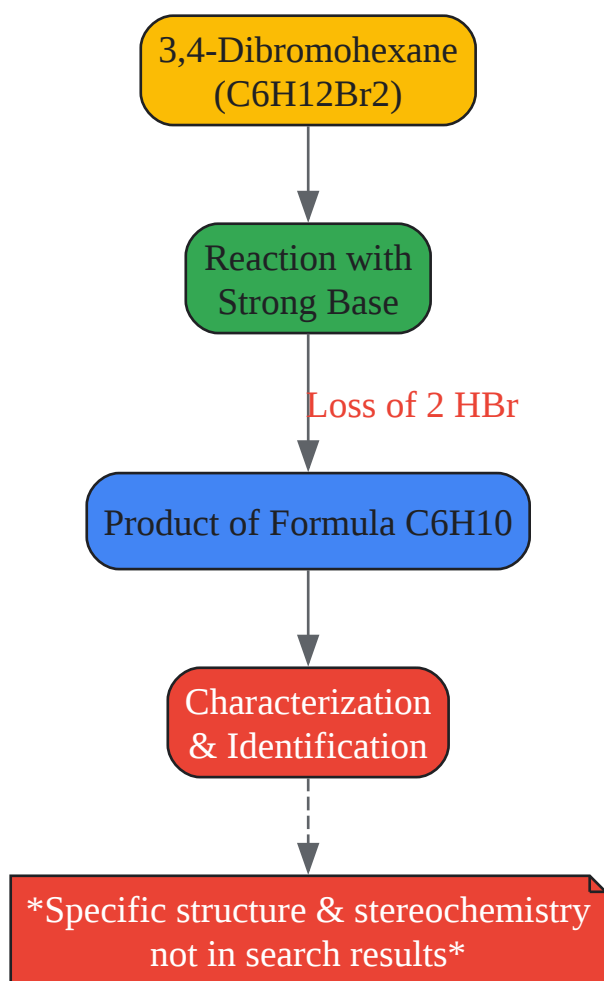
- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing).
- **Personal Protective Equipment:** Wear dust mask (N95 type in the US), eyeshields, and gloves.

Reported Reaction and Product Formation

A key reaction documented in the literature involves treating **3,4-dibromohexane** with a strong base [4].

- **Reaction:** Treatment with strong base leads to the loss of two equivalents of HBr (a double dehydrohalogenation) [4].
- **Product:** The result is the formation of a compound with the molecular formula **C₆H₁₀** [4]. This suggests the formation of a diene (a molecule with two double bonds) or a cyclic compound. The specific identity and stereochemistry of this product are not detailed in the search results.

The following diagram illustrates the logical workflow for this reaction and the subsequent steps needed to identify the products, which are not fully covered in the search results.



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FAQs and Troubleshooting Guidance

Based on the general chemical information, here are some potential experimental issues and general advice.

- **Q1: What is the main product when 3,4-dibromohexane is treated with a strong base?**
 - **A:** As noted above, the reaction yields a product with the formula **C₆H₁₀** [4]. Without more specific data, characterizing the exact structure of this product (e.g., whether it is a conjugated diene, an isolated diene, or an alkyne) would require analytical techniques like NMR spectroscopy or GC-MS.
- **Q2: What should I do if my reaction produces multiple products or an unexpected yield?**

- **A:** The search results do not contain specific troubleshooting information for this compound. Generally, in elimination reactions like this, factors such as the strength of the base, reaction temperature, solvent, and the stereochemistry of the starting material (e.g., *meso* or racemic mixture mentioned in [2]) can greatly influence the product distribution. Optimizing these variables is typically necessary.
- **Q3: How should I store and handle 3,4-dibromohexane?**
 - **A:** The compound is an irritant to skin, eyes, and the respiratory system [2]. It should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves and eye protection. The flash point is above 110°C, indicating a relatively low fire hazard, but standard precautions for organic compounds should still be observed [2].

Suggestions for Further Research

Since the information found is limited, you may need to conduct a deeper investigation:

- **Consult Specialized Literature:** The articles listed in [2], such as "Cathodic elimination reactions of acyclic vicinal dibromides," may contain more detailed mechanistic and product analysis.
- **Perform Analytical Characterization:** To definitively identify products and byproducts, techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)**, **¹H/¹³C NMR Spectroscopy**, and **Infrared (IR) Spectroscopy** are essential.
- **Explore Chemical Databases:** Search for the specific product **C₆H₁₀** in databases to find its possible isomers and their documented spectroscopic properties.

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References

1. CAS # 16230-28-7, 3, 4 - Dibromohexane : more information. [chemblink.com]
2. , 3 - 4 | CAS#:16230-28-7 | Chemsrsrc dibromohexane [chemsrc.com]
3. SDS of 3, 4 - Dibromohexane , Safety Data Sheets, CAS... - chemBlink [chemblink.com]

4. Treatment of 3,4-dibromohexane with strong base leads to... | bartleby [bartleby.com]

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